

# An In-depth Technical Guide to the Safety, Handling, and MSDS of Cyclopentadecanone

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## Compound of Interest

Compound Name: Cyclopentadecanone

Cat. No.: B167302

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This guide provides a comprehensive overview of the safety, handling, and toxicological data for **Cyclopentadecanone** (CAS No. 502-72-7). The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding for professionals working with this compound.

## Chemical and Physical Properties

**Cyclopentadecanone**, also known as Exaltone, is a macrocyclic ketone widely used in the fragrance industry.<sup>[1]</sup> It is a white to off-white crystalline solid or waxy substance with a characteristic musky odor.<sup>[2][3]</sup> Its properties are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>15</sub> H <sub>28</sub> O	[1][4]
Molecular Weight	224.39 g/mol	[2][4]
Appearance	White to off-white crystalline solid or flakes	[2][3]
Odor	Musky, sweet	[1][2]
Melting Point	63-67 °C	[5][6]
Boiling Point	338 °C at 760 mmHg; 120 °C at 0.3 mmHg	[5][6][7]
Density	0.89 g/cm <sup>3</sup> at 25 °C	[7]
Flash Point	145 °C (closed cup)	[2]
Solubility	Insoluble in water; soluble in alcohol, oils, and most organic solvents	[1][2][7]
Vapor Pressure	0.0001 mmHg at 25 °C	[7]

## Hazard Identification and GHS Classification

According to the majority of available safety data sheets, **Cyclopentadecanone** is not classified as a hazardous substance under the Globally Harmonized System (GHS) and is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122).[4][8][9] However, some sources classify it as a skin and eye irritant.[2] It is important to note that for a significant percentage of reports, no GHS hazard criteria were met.[9]

Potential Health Effects:[2][7][10]

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation. Prolonged exposure may lead to dermatitis.
- Inhalation: May cause respiratory tract irritation.

- Ingestion: May cause irritation of the digestive tract.

The toxicological properties of this substance have not been fully investigated.<sup>[7][10]</sup>

## Safe Handling and Storage

Proper handling and storage procedures are essential to ensure safety when working with **Cyclopentadecanone**.

Handling:<sup>[1][2][4][7]</sup>

- Handle in accordance with good industrial hygiene and safety practices.
- Use in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.
- Minimize dust generation and accumulation.
- Wash hands thoroughly after handling.

Storage:<sup>[1][2][4][7][8]</sup>

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store at room temperature.<sup>[8]</sup>
- Protect from heat, light, and ignition sources.
- Incompatible with strong oxidizing agents, strong acids, and strong bases.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Cyclopentadecanone**:

PPE Type	Specification	References
Eye/Face Protection	Wear safety glasses with side shields or goggles.	[7][8]
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.	[1][7][8]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.	[7][8]

## First Aid Measures

In case of exposure to **Cyclopentadecanone**, the following first aid measures should be taken:

Exposure Route	First Aid Procedure	References
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical advice if irritation persists.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical advice.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>

Note to Physicians: Treat symptomatically.[\[4\]](#)[\[8\]](#)

## Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[\[8\]](#)

- Containment: Prevent further leakage or spillage if safe to do so.[8]
- Cleanup: For powder spills, cover with a plastic sheet or tarp to minimize spreading. Take up mechanically and place in appropriate containers for disposal. Avoid creating dust. Clean the contaminated surface thoroughly. For liquid spills, absorb with an inert material (e.g., sand, earth) and collect for disposal.[2][8]
- Environmental Precautions: Prevent entry into drains and waterways.[2]

## Toxicological Information

Detailed toxicological studies on **Cyclopentadecanone** are limited. However, a review of the substance as a fragrance ingredient indicates low acute toxicity.[11] The table below summarizes the available toxicological data.

Test	Result	References
Acute Oral Toxicity (LD50)	> 5000 mg/kg (Rabbit)	[6]
Skin Irritation	May cause skin irritation.	[2][7]
Eye Irritation	May cause eye irritation.	[2][7]
Sensitization	No information available.	[6]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.	[6]
Mutagenic Effects	No information available.	[6]
Reproductive Effects	No information available.	[6]

Note: 100% of the mixture consists of ingredient(s) of unknown acute toxicity.[8] The toxicological properties have not been fully investigated.[6]

## Experimental Protocols

Detailed experimental protocols for toxicological assessment are based on OECD guidelines. The following are outlines for key experiments.

## Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

Objective: To determine the acute oral toxicity of a substance.[\[12\]](#)[\[13\]](#)

Principle: A stepwise procedure where the substance is administered to animals of a single sex (usually females) at one of a series of fixed dose levels. The endpoint is the observation of clear signs of toxicity at a particular dose level, rather than death.[\[12\]](#)

Methodology:

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.[\[13\]](#)
- Fasting: Animals are fasted overnight (food but not water withheld) before dosing.[\[12\]](#)[\[14\]](#)
- Dose Administration: The test substance is administered in a single dose by gavage. The starting dose is selected from fixed levels (5, 50, 300, 2000 mg/kg) based on a preliminary sighting study.[\[12\]](#)[\[13\]](#)
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.[\[12\]](#)
- Procedure: The test proceeds in a stepwise manner. If an animal survives at a given dose, the next higher fixed dose is administered to another animal. If an animal dies, the next lower dose is administered. This continues until the dose causing evident toxicity but no mortality is identified, or no effects are seen at the highest dose, or mortality is observed at the lowest dose.[\[12\]](#)

## Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[5\]](#)

Principle: The test substance is applied to the skin of an experimental animal for a defined period. The skin is then observed for signs of erythema and edema.[\[5\]](#)

**Methodology:**

- **Animal Selection:** A single healthy young adult albino rabbit is typically used for the initial test.
- **Preparation:** The fur on the animal's back is clipped approximately 24 hours before the test.
- **Dose Application:** A small amount of the test substance (0.5 g for solids or 0.5 mL for liquids) is applied to a small area of skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is cleaned. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. The severity of the lesions is scored.
- **Confirmation:** If the initial test does not show corrosion, the test may be confirmed on additional animals.

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

**Objective:** To assess the potential of a substance to cause eye irritation or corrosion.[\[2\]](#)[\[8\]](#)

**Principle:** A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal. The untreated eye serves as a control. The eye is then observed for lesions of the cornea, iris, and conjunctiva.[\[8\]](#)[\[15\]](#)

**Methodology:**

- **Animal Selection:** Healthy young adult albino rabbits are used.[\[2\]](#)
- **Initial Test:** The test is initially performed on a single animal.[\[8\]](#)[\[15\]](#)
- **Dose Application:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The eyelids are gently held together for about



one second.[15]

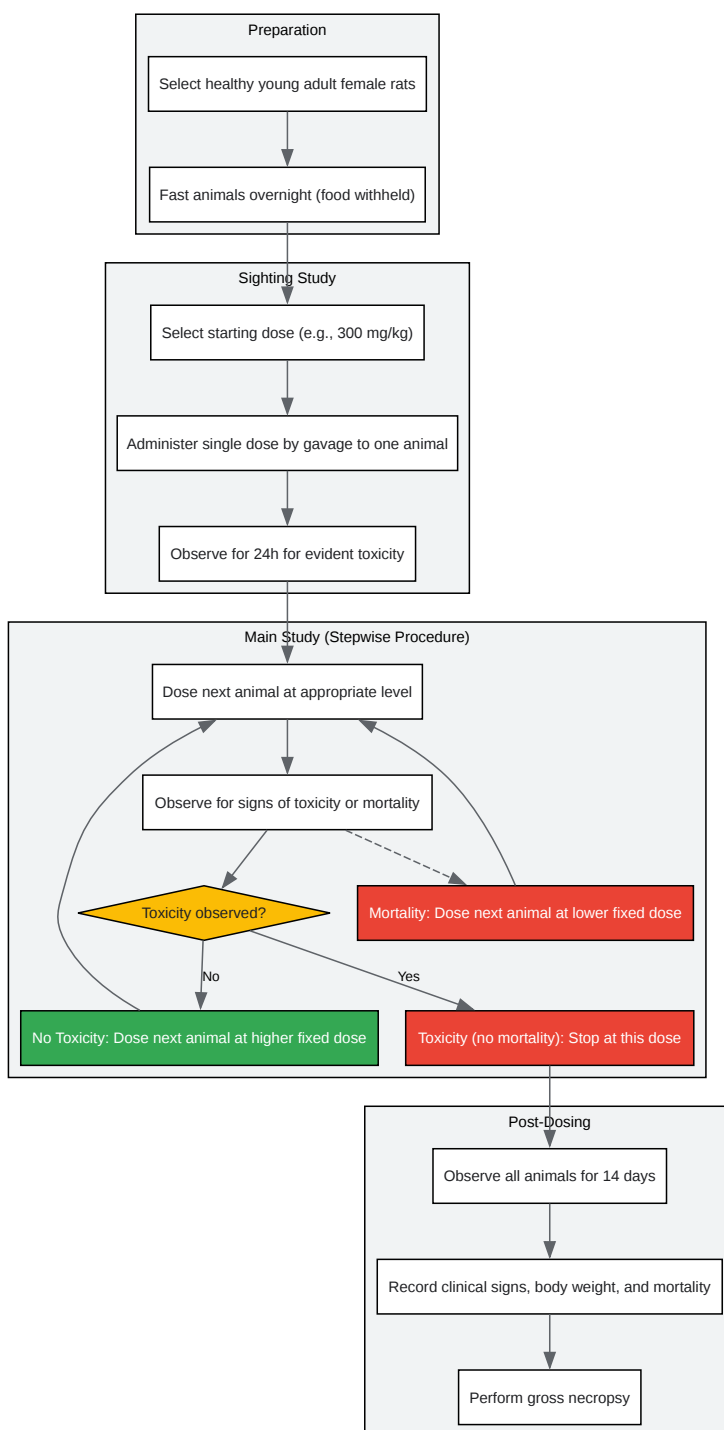
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are scored for any lesions.[2][15]
- Confirmatory Test: If the initial test does not show corrosive or severe irritant effects, the response is confirmed using up to two additional animals.[8][15]

## Biological Mechanisms and Signaling Pathways

Currently, there is a lack of publicly available scientific literature detailing the specific toxicokinetics (absorption, distribution, metabolism, and excretion), mechanism of action, or any signaling pathways directly modulated by **Cyclopentadecanone**. Further research is required to elucidate these aspects of its toxicological profile.

## Visualizations

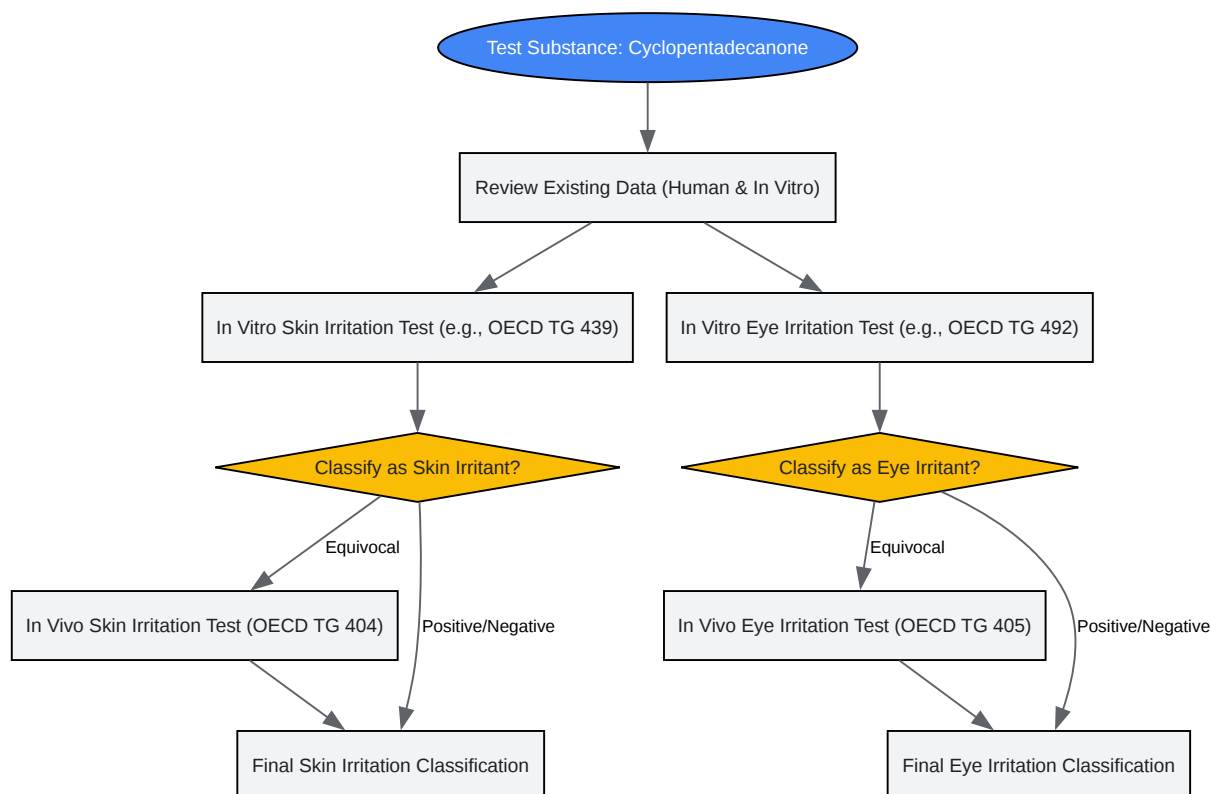
### Experimental Workflow: Acute Oral Toxicity (OECD 420)



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Caption: Workflow for the Acute Oral Toxicity Fixed Dose Procedure (OECD 420).

## Logical Relationship: Tiered Testing Strategy for Irritation



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Caption: Tiered testing strategy for skin and eye irritation assessment.

## Disclaimer

The information provided in this document is intended for use by qualified professionals and is based on the best available data at the time of compilation. It is not exhaustive and should not be considered a substitute for a formal safety data sheet (SDS) provided by the manufacturer. Users are responsible for conducting their own risk assessments and implementing appropriate safety measures.

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